

C.I. Acid Violet 80 CAS number and molecular formula

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Compound of Interest

Compound Name: C.I. Acid violet 80

Cat. No.: B1172404

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An In-depth Technical Guide to **C.I. Acid Violet 80** and a Potential Alternative, C.I. Direct Violet 80

This technical guide provides available information on **C.I. Acid Violet 80** and a comprehensive overview of C.I. Direct Violet 80, a potential alternative dye that may be of interest to researchers, scientists, and drug development professionals. The guide includes key chemical data, and a visualization of the synthesis process for C.I. Direct Violet 80.

Introduction to C.I. Acid Violet 80

There is limited readily available technical information for a dye specifically named **C.I. Acid Violet 80**. While a CAS number has been identified, other detailed data such as a molecular formula and experimental protocols are not prevalent in public databases.

C.I. Direct Violet 80: A Technically Characterized Alternative

In contrast, C.I. Direct Violet 80 is a well-documented dye with available technical specifications. Given the potential for nomenclature ambiguity, the following detailed information on C.I. Direct Violet 80 is provided.

Quantitative Data

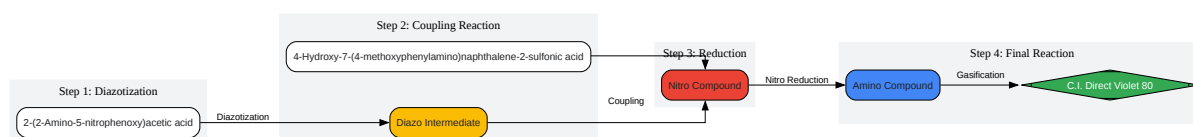
The following table summarizes the key quantitative data for C.I. Direct Violet 80.

Property	Value
C.I. Name	Direct Violet 80
C.I. Number	25420
CAS Registry Number	6858-97-5[1]
Molecular Formula	C ₅₁ H ₃₈ N ₈ Na ₄ O ₁₇ S ₂ [1]
Molecular Weight	1190.98 g/mol [1]
Molecular Structure	Double azo class[1]

Synthesis of C.I. Direct Violet 80

The manufacturing process for C.I. Direct Violet 80 involves a multi-step synthesis.[1] The process begins with the diazotization of 2-(2-Amino-5-nitrophenoxy)acetic acid, which is then coupled with 4-Hydroxy-7-(4-methoxyphenylamino)naphthalene-2-sulfonic acid.[1] The subsequent step involves the reduction of the nitro group, followed by a final reaction to yield the end product.[1]

The following diagram illustrates the key stages in the synthesis of C.I. Direct Violet 80.



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Caption: Synthesis workflow for C.I. Direct Violet 80.

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References

- 1. worlddyevariety.com [worlddyevariety.com]
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